

# Troubleshooting air entrapment in Thiokol® sealant mixing

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## Technical Support Center: Thiokol® Sealant Applications

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Thiokol® (polysulfide) sealants. The information aims to address specific issues related to air entrapment during the mixing and application phases of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the common signs of air entrapment in mixed Thiokol® sealant?

A1: Air entrapment can manifest as bubbles, voids, or a "spongy" texture in the cured sealant. [1][2] These defects can compromise the sealant's integrity, leading to potential leak paths and reduced mechanical performance. In severe cases, you might observe bubbling or blistering on the surface of the sealant as entrapped air expands and tries to escape.[1]

Q2: What are the primary causes of air entrapment during the mixing of two-component Thiokol® sealants?

A2: The most common causes include:

- **Improper Mixing Speed:** Mixing at excessively high speeds can create a vortex, which folds air into the sealant mixture.[2]

- **Incorrect Mixing Paddle:** Using a paddle not designed for viscous materials can introduce air rather than efficiently blend the components.
- **Inadequate Mixing Technique:** Failure to scrape the sides and bottom of the mixing container can lead to unmixed material and air pockets.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Moisture Contamination:** Moisture present in the raw materials or on the mixing equipment can react with the sealant components, leading to gas generation and bubbles.[\[6\]](#)[\[7\]](#)

Q3: Can environmental conditions contribute to air entrapment?

A3: Yes, environmental factors play a significant role. Applying the sealant in high temperatures can accelerate the curing reaction, potentially trapping air that would otherwise escape.[\[3\]](#)[\[4\]](#)[\[5\]](#) High humidity can also introduce moisture into the mixture, leading to bubble formation.[\[7\]](#)

Q4: How does the porosity of the substrate affect air entrapment?

A4: Porous substrates, such as concrete, can release trapped air as the sealant is applied, a phenomenon known as outgassing.[\[8\]](#) This can create bubbles at the sealant-substrate interface. To mitigate this, it is often recommended to prime porous substrates before sealant application.[\[1\]](#)[\[8\]](#)

Q5: Can the sealant application process itself introduce air?

A5: Yes, the application method is critical. Air can be introduced when loading the sealant into a dispensing gun or cartridge.[\[9\]](#) Additionally, improper gunning techniques, such as inconsistent speed or "pumping" the trigger, can create voids in the applied bead.[\[1\]](#)

## Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving issues related to air entrapment in Thiokol® sealant mixing.

Problem/Observation	Potential Cause	Recommended Action
Bubbles or voids visible in the mixed sealant before application.	High mixing speed.	Reduce mixing speed to the recommended 250-300 RPM. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Incorrect mixing paddle.	Use a 2-part sealant mixing paddle as specified in the technical data sheet. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
Air introduced during component addition.	Add the curing agent (Component B) to the base (Component A) smoothly and avoid "dumping" it in.	
Bubbles forming on the sealant surface after application.	Outgassing from a porous substrate.	Apply a suitable primer, such as Thiokol® 5050 Primer, to the substrate before sealant application. <a href="#">[8]</a>
High ambient or substrate temperature.	If possible, apply the sealant during cooler parts of the day. In hot weather, cool the material to 65°F - 80°F before mixing. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
Moisture at the application interface.	Ensure the substrate is completely dry before applying the sealant. <a href="#">[1]</a> <a href="#">[6]</a>	
Inconsistent bead with voids after dispensing.	Air trapped in the dispensing cartridge.	When loading bulk sealant, ensure no air is trapped. For pre-filled cartridges, check for air pockets.
Improper dispensing technique.	Apply the sealant with a smooth, consistent motion. <a href="#">[1]</a>	
Cured sealant appears spongy or has internal voids.	Incomplete mixing.	Scrape the sides and bottom of the mixing container periodically during mixing to

ensure all components are thoroughly blended.[\[3\]](#)[\[4\]](#)[\[5\]](#)

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Moisture contamination during mixing.

Mix in a controlled environment with low humidity. Ensure all equipment is dry.

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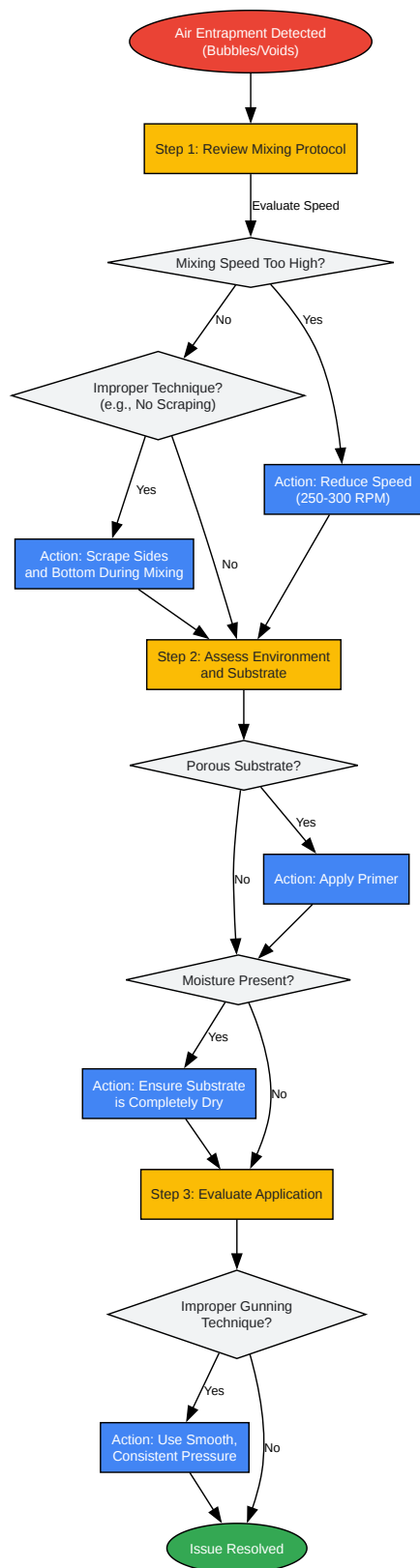
## Experimental Protocols

### Protocol for Mixing Two-Component Thiokol® Sealant to Minimize Air Entrapment

- Material and Equipment Preparation:
  - Ensure Component A (base) and Component B (curing agent) are at the recommended application temperature (typically 65°F - 80°F).[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Use a clean, dry mixing container.
  - Select a low-speed mechanical mixer (capable of 250-300 RPM) fitted with a 2-part sealant mixing paddle.[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Have a spatula or scraper ready for manually scraping the container.
- Mixing Procedure:
  - Add the entire contents of Component B to Component A in the mixing container.
  - Begin mixing at a slow speed, ensuring the paddle remains submerged in the material to avoid introducing air.
  - Mix for a total of 3-5 minutes.[\[3\]](#)
  - Periodically, stop the mixer and use a spatula to scrape the sides and bottom of the container, folding the material back into the center.[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Continue mixing until the sealant is completely blended and has a uniform color and consistency.

- Post-Mixing and Application:
  - Visually inspect the mixed sealant for any signs of air bubbles or unmixed material.
  - If applying with a bulk caulk gun, load the sealant carefully to prevent trapping air.
  - Apply the sealant to the prepared substrate in a smooth, continuous bead.[\[1\]](#)

## Visualization of Troubleshooting Workflow



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Caption: Troubleshooting workflow for air entrapment in Thiokol® sealant.

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